A Comparative Guide to HPLC Purity Standards for 4-[(Cyclopropylamino)methyl]phenol

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Compound of Interest

Compound Name:	*4-[(Cyclopropylamino)methyl]phenol*
CAS No.:	*926201-89-0*
Cat. No.:	*B3306067*

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This guide provides an in-depth technical comparison of High-Performance Liquid Chromatography (HPLC) methods for determining the purity of **4-[(Cyclopropylamino)methyl]phenol**. Tailored for researchers, scientists, and professionals in drug development, this document moves beyond a simple recitation of protocols to explain the scientific rationale behind the analytical choices, ensuring a robust and reliable assessment of this critical quality attribute.

The Imperative of Purity for 4-[(Cyclopropylamino)methyl]phenol

4-[(Cyclopropylamino)methyl]phenol is a small molecule of significant interest in medicinal chemistry and pharmaceutical development. Its structure, featuring a phenol group, a secondary amine, and a cyclopropyl moiety, makes it a versatile building block. However, the very reactivity that makes it valuable also presents challenges in synthesis and storage, potentially leading to a range of impurities. The presence of these impurities, even in trace amounts, can have a profound impact on the safety, efficacy, and stability of a final drug

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product. Therefore, a highly sensitive and specific analytical method is not just a regulatory requirement but a scientific necessity.

The International Council for Harmonisation (ICH) provides a framework for the control of impurities in new drug substances, with specific thresholds for reporting, identification, and qualification.[1][2][3][4] Adherence to these guidelines is paramount for regulatory submissions.

High-Performance Liquid Chromatography (HPLC): The Gold Standard for Purity Assessment

High-Performance Liquid Chromatography (HPLC) is the cornerstone of purity analysis in the pharmaceutical industry.[5][6] Its high resolving power, sensitivity, and quantitative accuracy make it ideal for separating the main component from closely related impurities.[7] The principles of HPLC are well-established and are detailed in pharmacopeias such as the United States Pharmacopeia (USP) and the European Pharmacopoeia (Ph. Eur.).[5][8][9][10][11][12]

For a molecule like **4-[(Cyclopropylamino)methyl]phenol**, which possesses both polar (phenol, amine) and non-polar (cyclopropyl, aromatic ring) characteristics, Reversed-Phase HPLC (RP-HPLC) is the most suitable approach.[13][14] In RP-HPLC, the stationary phase is non-polar (e.g., C18), and the mobile phase is polar. The separation is driven by the hydrophobic interactions between the analyte and the stationary phase.

Proposed HPLC Method for Purity Determination

The following method is proposed based on the physicochemical properties of **4-[(Cyclopropylamino)methyl]phenol** and general principles for the analysis of phenolic and amine-containing compounds.[1][15][16][17]

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Parameter	Recommended Condition	Rationale
Chromatograph	HPLC or UHPLC system with UV/Vis or Photodiode Array (PDA) Detector	A PDA detector is preferred as it allows for the acquisition of the full UV spectrum of each peak, aiding in peak identification and purity assessment.
Column	C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size)	The C18 stationary phase provides the necessary hydrophobicity to retain the analyte and separate it from potential impurities. A column with smaller particles (e.g., < 2 µm) in a UHPLC system can offer higher resolution and faster analysis times.[6]
Mobile Phase A	0.1% Trifluoroacetic Acid (TFA) in Water	TFA acts as an ion-pairing agent, improving the peak shape of the basic amine by minimizing interactions with residual silanols on the silica-based stationary phase. The acidic pH also ensures the analyte is in a single ionic form.
Mobile Phase B	0.1% Trifluoroacetic Acid (TFA) in Acetonitrile	Acetonitrile is a common organic modifier in RP-HPLC with good UV transparency.
Gradient Elution	5% to 95% B over 20 minutes, followed by a 5-minute hold at 95% B and a 5-minute re-equilibration at 5% B	A gradient elution is necessary to separate compounds with a wide range of polarities, from polar starting materials to more non-polar by-products.

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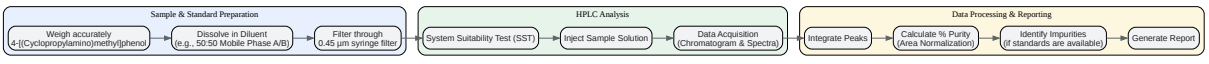
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column.
Column Temperature	30 °C	Maintaining a constant column temperature ensures reproducible retention times.
Detection Wavelength	225 nm and 275 nm	The phenolic chromophore is expected to have absorbance maxima around these wavelengths. A PDA detector will allow for monitoring across a wider range.
Injection Volume	10 µL	A typical injection volume for analytical HPLC.
Sample Preparation	Dissolve the sample in a mixture of Mobile Phase A and B (e.g., 50:50 v/v) to a concentration of approximately 0.5 mg/mL.	The sample should be dissolved in a solvent that is compatible with the mobile phase to ensure good peak shape.

The Workflow for HPLC Purity Analysis

The following diagram illustrates the logical workflow for the purity analysis of **4-[(Cyclopropylamino)methyl]phenol** using the proposed HPLC method.



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Caption: Workflow for HPLC purity analysis.

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Ensuring Trustworthiness: A Self-Validating System

A described protocol is only as reliable as its validation. The following step-by-step methodology for validation of the proposed HPLC method is based on the ICH Q2(R1) guideline and ensures a self-validating system.

Protocol 1: HPLC Method Validation

- Specificity: To demonstrate specificity, forced degradation studies are performed. The sample is subjected to acidic, basic, oxidative, thermal, and photolytic stress conditions.[2][11][18][19][20] The chromatograms of the stressed samples are compared to that of an unstressed sample to show that the main peak is free from interference from any degradation products, and that the method is "stability-indicating."

- Linearity: Prepare a series of at least five standard solutions of **4-[(Cyclopropylamino)methyl]phenol** at different concentrations (e.g., from the Limit of Quantitation to 150% of the nominal concentration). Plot the peak area against the concentration and determine the correlation coefficient (R^2), which should be ≥ 0.999.

- Accuracy: Accuracy is determined by analyzing samples with known concentrations of the analyte (e.g., by spiking a placebo with known amounts of the active pharmaceutical ingredient). The recovery should be within 98.0% to 102.0%.

- Precision:

  - Repeatability (Intra-assay precision): Analyze at least six replicate samples of the same batch on the same day, by the same analyst, and on the same instrument. The relative standard deviation (RSD) should be ≤ 2%.

  - Intermediate Precision: The analysis is repeated on a different day, by a different analyst, and/or on a different instrument. The results are compared to assess the reproducibility of the method.

- Limit of Detection (LOD) and Limit of Quantitation (LOQ):

  - LOD: The lowest concentration of the analyte that can be detected but not necessarily quantitated. It can be determined based on a signal-to-noise ratio of 3:1.[4][5][12][21][22]

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- LOQ: The lowest concentration of the analyte that can be quantified with acceptable precision and accuracy. It is typically determined at a signal-to-noise ratio of 10:1.[4][5][12][21][22]

- Robustness: The robustness of the method is evaluated by making small, deliberate variations in the method parameters (e.g., flow rate ±0.1 mL/min, column temperature ±2 °C, mobile phase composition ±2%) and observing the effect on the results.

Comparison with Alternative Analytical Techniques

While HPLC is the predominant technique for purity analysis, other methods can provide complementary information or may be more suitable for specific applications.[6][10][23][24]

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Technique	Principle	Advantages for 4-[(Cyclopropylamino)methyl]phenol	Disadvantages for 4-[(Cyclopropylamino)methyl]phenol
UPLC (Ultra-Performance Liquid Chromatography)	Similar to HPLC but uses smaller particle size columns (<2 µm) and higher pressures.	Higher resolution, faster analysis times, and reduced solvent consumption compared to conventional HPLC.[6]	Higher initial instrument cost.
LC-MS (Liquid Chromatography-Mass Spectrometry)	HPLC coupled with a mass spectrometer.	Provides molecular weight information for each peak, aiding in the identification of unknown impurities and degradation products.[24]	Higher cost and complexity compared to HPLC-UV. Quantitative analysis can be more challenging.
GC-MS (Gas Chromatography-Mass Spectrometry)	Gas chromatography coupled with a mass spectrometer.	Excellent for identifying volatile and semi-volatile impurities.	The analyte is not sufficiently volatile and would require derivatization, which adds complexity and potential for artifacts.[25]
CE (Capillary Electrophoresis)	Separation based on the differential migration of charged species in an electric field.	High separation efficiency, low sample and reagent consumption. Can be a good orthogonal technique to HPLC.[10][24]	Can be less robust and have lower sensitivity for some compounds compared to HPLC.

Logical Relationship of Analytical Techniques

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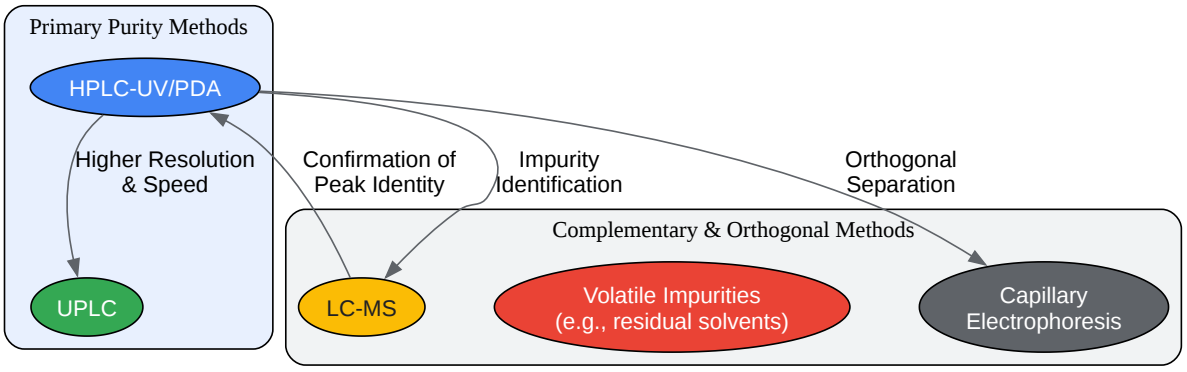
The choice of analytical technique depends on the specific requirements of the analysis. The following diagram illustrates the relationship between HPLC and alternative methods for the comprehensive purity assessment of **4-[(Cyclopropylamino)methyl]phenol**.



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Caption: Relationship between analytical techniques.

Conclusion

The purity of **4-[(Cyclopropylamino)methyl]phenol** is a critical parameter that requires a robust and reliable analytical method for its determination. Reversed-phase HPLC with UV detection stands as the gold standard, offering the necessary specificity, sensitivity, and quantitative accuracy. The proposed HPLC method, when fully validated according to ICH guidelines, provides a trustworthy system for routine quality control and stability testing. While alternative techniques such as UPLC, LC-MS, and CE offer complementary information and can be valuable for impurity identification and as orthogonal methods, HPLC remains the primary workhorse for purity assessment in a regulated environment. A thorough understanding of the principles behind the chosen analytical technique and a commitment to rigorous validation are essential for ensuring the quality and safety of pharmaceutical products.

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